

Benzenesulfonyl Isocyanate: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Benzenesulfonyl isocyanate

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Benzenesulfonyl isocyanate is a highly reactive organic compound that serves as a crucial intermediate in the synthesis of a wide array of organic molecules, including pharmaceuticals and agrochemicals. Its utility stems from the electrophilic nature of the isocyanate group, which readily reacts with nucleophiles. A thorough understanding of its physical properties is paramount for its safe handling, application in synthetic protocols, and for the characterization of its derivatives. This guide provides an in-depth overview of the core physical characteristics of **benzenesulfonyl isocyanate**, detailed experimental methodologies for their determination, and a summary of its key reactive pathways.

Core Physical Properties

The physical properties of **benzenesulfonyl isocyanate** are summarized in the table below, providing a quick reference for laboratory applications.

Property	Value	Conditions
Molecular Formula	C ₇ H ₅ NO ₃ S	
Molecular Weight	183.18 g/mol	
Appearance	Colorless to yellowish clear liquid	Ambient
Melting Point	-8 °C	
Boiling Point	130 °C	at 9 mmHg
	167-168 °C	
Density	1.369 g/mL	at 25 °C
	1.42 g/mL	
Refractive Index	1.536	at 20 °C
Vapor Pressure	0.0104 mmHg	at 25 °C
Flash Point	>110 °C (>230 °F)	
Solubility	Soluble in ether, acetone, dimethylformamide, chlorinated, and aromatic solvents. Reacts with water.	

Experimental Protocols

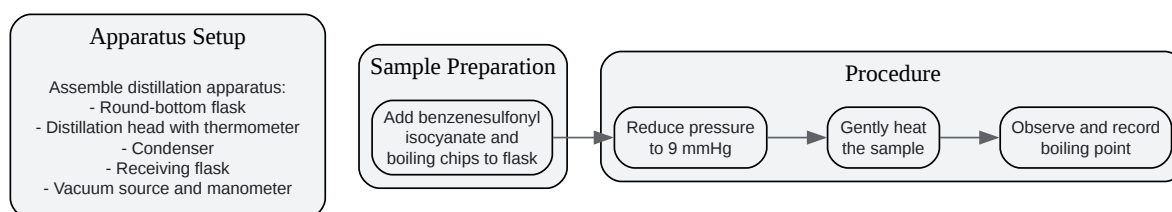
Accurate determination of the physical properties of **benzenesulfonyl isocyanate** is essential for its use in research and development. The following are detailed methodologies for key experimental procedures.

Determination of Boiling Point (Reduced Pressure)

Given that **benzenesulfonyl isocyanate** has a relatively high boiling point at atmospheric pressure, distillation under reduced pressure is the preferred method to prevent decomposition.

Methodology:

- **Apparatus Setup:** Assemble a distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. Connect the apparatus to a vacuum source with a manometer to monitor the pressure.
- **Sample Preparation:** Place a small volume of **benzenesulfonyl isocyanate** and a few boiling chips or a magnetic stir bar into the round-bottom flask.
- **Procedure:** a. Ensure all joints are securely sealed. b. Gradually reduce the pressure within the apparatus to the desired level (e.g., 9 mmHg). c. Begin heating the sample gently using a heating mantle. d. Observe the temperature at which the liquid boils and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.^[1] e. Record the boiling point and the corresponding pressure.



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Caption: Workflow for Boiling Point Determination.

Determination of Density

The density of liquid **benzenesulfonyl isocyanate** can be determined using a pycnometer.

Methodology:

- **Preparation:** Clean and dry a pycnometer of a known volume.
- **Mass of Empty Pycnometer:** Accurately weigh the empty, dry pycnometer.
- **Mass of Pycnometer with Sample:** Fill the pycnometer with **benzenesulfonyl isocyanate**, ensuring there are no air bubbles. Place the stopper and wipe any excess liquid from the

outside. Weigh the filled pycnometer.

- Calculation: The density is calculated by dividing the mass of the **benzenesulfonyl isocyanate** (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Determination of Refractive Index

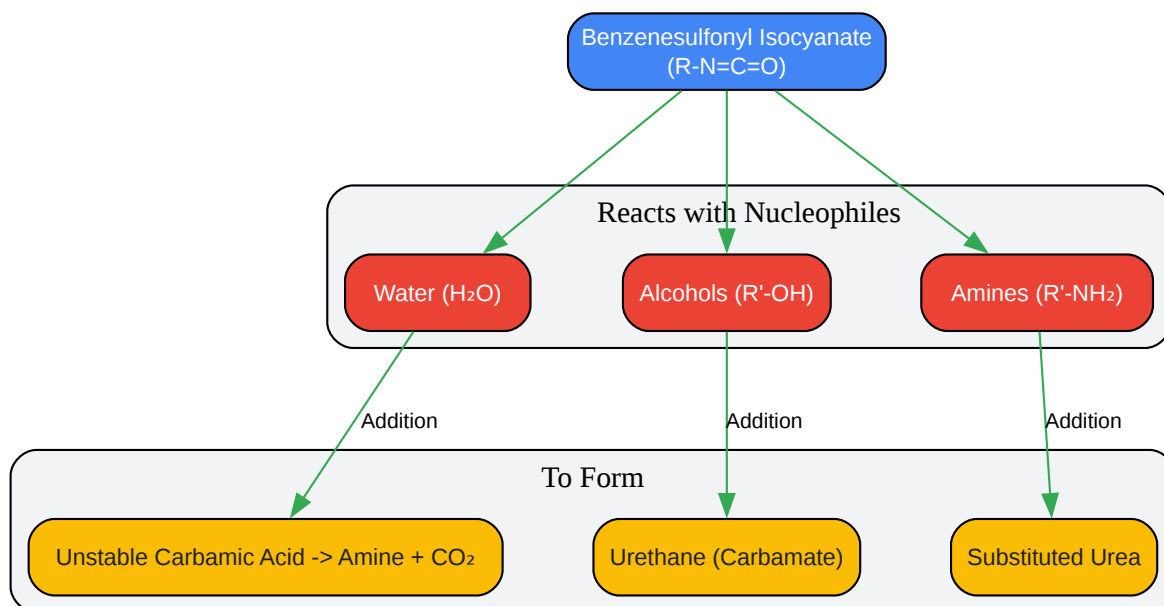
The refractive index is a measure of how light propagates through a substance and is a useful parameter for identification and purity assessment. An Abbe refractometer is commonly used for this measurement.

Methodology:

- Calibration: Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Sample Application: Place a few drops of **benzenesulfonyl isocyanate** onto the prism of the refractometer.
- Measurement: Close the prism and allow the sample to reach thermal equilibrium (typically 20 °C). Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: Read the refractive index value directly from the instrument's scale.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Reactivity and Synthesis Overview

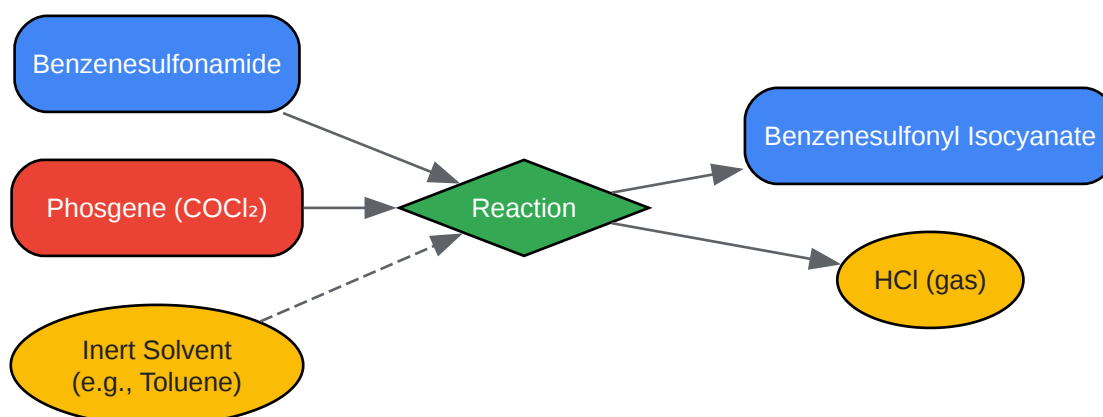
Benzenesulfonyl isocyanate's reactivity is dominated by the electrophilic carbon atom of the isocyanate group (-N=C=O). It readily undergoes addition reactions with nucleophiles.



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Caption: Reactivity of **Benzenesulfonyl Isocyanate**.

Benzenesulfonyl isocyanate is typically synthesized from benzenesulfonamide. A common laboratory-scale synthesis involves the reaction of benzenesulfonamide with phosgene.[8]



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Caption: Synthesis of **Benzenesulfonyl Isocyanate**.

Safety Information

Benzenesulfonyl isocyanate is a hazardous substance and should be handled with appropriate safety precautions. It is harmful if swallowed or inhaled and causes skin and eye irritation.[9][10] It may also cause sensitization by inhalation.[9] Always work in a well-ventilated fume hood and wear personal protective equipment, including gloves, safety goggles, and a lab coat. Due to its reactivity with water, it should be stored in a dry environment.

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